

Terbufos Sulfoxide in Water and Food: A Technical Overview

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Compound of Interest

Compound Name: Terbufoxon sulfoxide

Cat. No.: B104567

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This technical guide provides a comprehensive overview of the occurrence of terbufos sulfoxide, a major metabolite of the organophosphate insecticide terbufos, in water and food samples. It details the quantitative findings from various studies, outlines the experimental protocols for its detection, and visualizes key metabolic and analytical pathways.

Terbufos is a systemic insecticide and nematicide used to control a variety of soil-borne insects in crops such as corn, sugar beets, and sorghum[1][2]. Following application, terbufos is metabolized in the environment and in biological systems into several products, including terbufos sulfoxide and terbufos sulfone[3][4]. These metabolites, which are of toxicological concern, are more persistent and mobile in soil than the parent compound, creating a potential for the contamination of water sources and residues in food products[4]. Understanding the prevalence and detection of terbufos sulfoxide is therefore critical for assessing environmental fate, human exposure, and potential health risks.

Occurrence of Terbufos Sulfoxide in Water Samples

Monitoring studies have detected terbufos and its metabolites in both surface and groundwater, although the frequency and concentrations can vary significantly based on location and agricultural practices. Terbufos sulfoxide, being more mobile than its parent compound, is a key analyte in water quality assessments.

A registrant-led monitoring study conducted between 1999 and 2005 analyzed surface and groundwater samples for terbufos and its degradation products. In surface water, while terbufos itself was not detected, terbufos sulfoxide was found in four samples with concentrations ranging from 0.092 to 0.205 µg/L. There were also nine estimated detections between 0.045 and 0.262 µg/L. In the same study, terbufos sulfone was also detected. Notably, no detections of terbufos or its degradates were found in the groundwater samples analyzed during this period.

Earlier data from the United States Geological Survey (USGS) National Water Quality Assessment (NAWQA) program detected the parent compound terbufos in 17 out of 5,198 surface water samples, with concentrations ranging from 0.02 to 0.56 µg/L. In groundwater, 20 detections of terbufos were reported from 4,563 samples, with concentrations ranging from 0.011 to 20.0 µg/L. It is important to note that these earlier studies did not always include terbufos degradates like the sulfoxide as analytes.

Water Source	Analyte	Number of Detections/Samples	Concentration Range (µg/L)	Reference
Surface Water	Terbufos Sulfoxide	4 definite, 9 estimated	0.092 - 0.205 (definite), 0.045 - 0.262 (estimated)	
Surface Water	Terbufos Sulfone	6 definite, 30 estimated	0.046 - 0.114 (definite), 0.012 - 0.034 (estimated)	
Surface Water	Terbufos (parent)	17 / 5,198	0.02 - 0.56	
Groundwater	Terbufos and degradates	0	Not Detected	
Groundwater	Terbufos (parent)	20 / 4,563	0.011 - 20.0	

Occurrence of Terbufos Sulfoxide in Food Samples

Metabolism studies in plants have shown that terbufos is taken up from the soil and metabolized into its sulfoxide and sulfone derivatives. These metabolites can be present as residues in various crops.

In corn plants sampled 10 weeks after treatment, terbufos sulfoxide was a significant component of the chloroform-soluble extractable radioactivity, with a concentration of 8.1 mg/kg eq. Other metabolites present included terbufos sulfone (2.8 mg/kg eq), terbufoxon (0.3 mg/kg eq), **terbufoxon sulfoxide** (16.9 mg/kg eq), and terbufoxon sulfone (5.6 mg/kg eq).

Field trials on sugar beets treated at the maximum GAP rate showed total residue levels (sum of terbufos and its metabolites, expressed as terbufos) in the tops ranging from <0.01 mg/kg to 0.82 mg/kg. The limit of quantification (LOQ) for most trials on plant samples was 0.05 mg/kg, with some methods achieving limits of 0.01 or 0.005 mg/kg.

The residue definition for enforcement and risk assessment for both plant and animal commodities is the sum of terbufos, its oxygen analogue (terbufoxon), and their respective sulfoxides and sulfones, expressed as terbufos.

Food Commodity	Analyte(s)	Residue Level (mg/kg)	Limit of Quantification (LOQ) (mg/kg)	Reference
Corn Plants (10 weeks post-treatment)	Terbufos Sulfoxide	8.1 (equivalent)	Not specified	
Corn Plants (10 weeks post-treatment)	Terbufos Sulfone	2.8 (equivalent)	Not specified	
Corn Plants (10 weeks post-treatment)	Terbufoxon Sulfoxide	16.9 (equivalent)	Not specified	
Sugar Beet Tops	Total Terbufos-related residues	<0.01 - 0.82	0.01 or 0.05	
Cabbage, Red Beets, Wheat Grain (rotational crops)	Total Terbufos-related residues	<0.05	0.05	
Wheat Straw (rotational crop)	Total Terbufos-related residues	0.1	0.05	

Experimental Protocols

The analysis of terbufos and its metabolites, including terbufos sulfoxide, in environmental and food matrices typically involves extraction, cleanup, and instrumental analysis.

Sample Preparation and Extraction

- General Approach: Analytical methods are designed to extract the parent terbufos along with its key oxygenated metabolites: terbufos sulfoxide, terbufos sulfone, terbufoxon, and **terbufoxon sulfoxide**.
- Soil and Sediment: Samples are extracted with a mixture of methanol and water (e.g., 90:10 v/v).

- **Water:** Samples can be analyzed by direct aqueous-injection or after a solvent extraction or solid-phase extraction (SPE) step.
- **Plant and Animal Tissues:** The specific extraction solvent may vary depending on the matrix. For example, acetone and dichloromethane have been used as substitutes for benzene and chloroform in some methods.

Cleanup

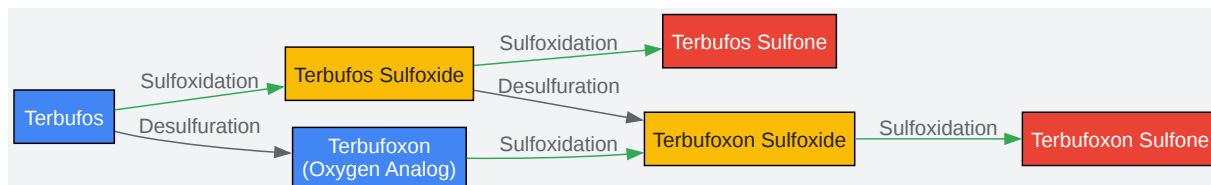
- **Solid-Phase Extraction (SPE):** After initial extraction, the extract is often cleaned up using SPE cartridges to remove interfering substances before instrumental analysis.
- **Florisil Cleanup:** For some multiresidue methods, Florisil columns have shown good recoveries for certain terbufos metabolites.

Analytical Instrumentation

- **Gas Chromatography (GC):** A common technique for the analysis of terbufos and its metabolites involves oxidation of all residues to a common moiety, terbufoxon sulfone, which is then analyzed by GC equipped with a phosphorus-selective detector, such as a flame photometric detector (FPD) or a flame thermionic detector.
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** This method allows for the direct quantitative determination of the parent terbufos and its individual metabolites, including terbufos sulfoxide and sulfone, without the need for an oxidation step.
 - **Ion Transitions:** For LC-MS/MS analysis of terbufos sulfoxide, the ion transition m/z 305 > 187 is typically monitored for quantification, with a transition like m/z 305 > 243 used for confirmation. For terbufos, the transition is m/z 289 > 233, and for terbufos sulfone, it is m/z 321 > 171.

Visualizations

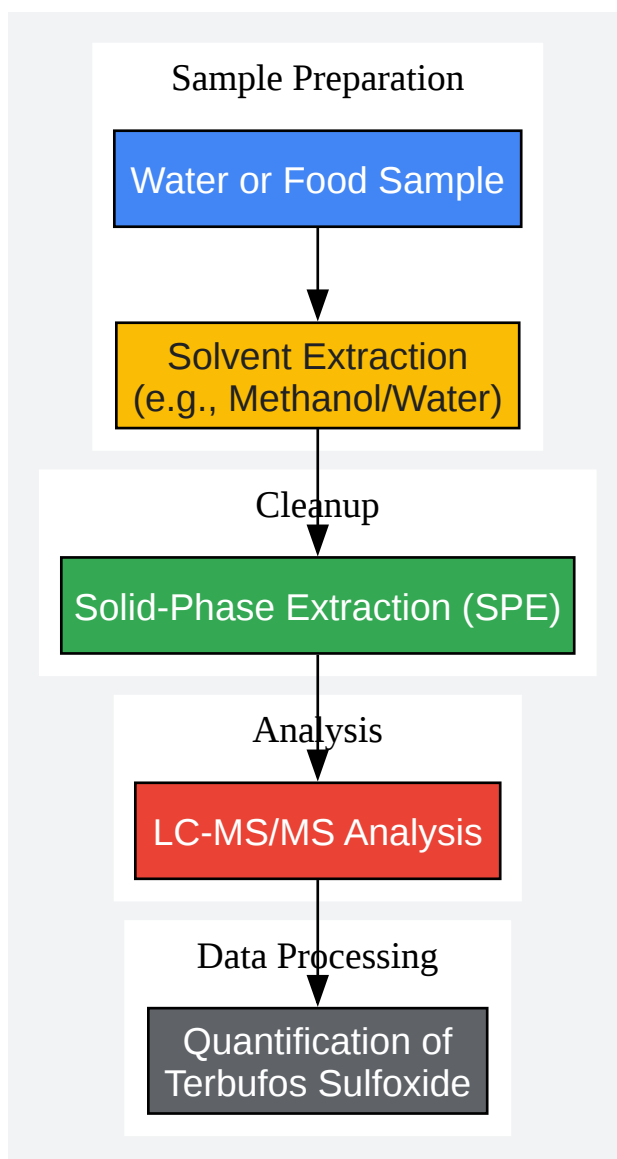
Metabolic Pathway of Terbufos



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Caption: Metabolic pathway of Terbufos to its primary oxidative metabolites.

General Experimental Workflow for Terbufos Sulfoxide Analysis



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Caption: General workflow for the analysis of Terbufos Sulfoxide in samples.

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References

- 1. Guidelines for Canadian Drinking Water Quality: Guideline Technical Document – Terbufos - Canada.ca [canada.ca]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. Terbufos | C9H21O2PS3 | CID 25670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. downloads.regulations.gov [downloads.regulations.gov]
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